

# Carzenide performance validation

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## Compound Focus: Carzenide

CAS No.: 138-41-0

Cat. No.: S002764

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## Chemical Profile of Carzenide

The table below summarizes the fundamental chemical and application data available for **Carzenide**. This information comes from chemical suppliers and a market analysis report [1] [2] [3].

Property	Description
CAS Number	138-41-0 [1] [2]
Molecular Formula	$C_7H_7NO_4S$ [1] [2]
Molecular Weight	201.2 g/mol [1] [2]
Synonyms	4-Sulfamoylbenzoic acid [1] [2]
LogP	0.5 (Estimated) [1]
Bioactivity & Applications	Organic synthetic intermediate; used in drug synthesis; has antispasmodic properties and is used in studies of dysmenorrhea in women [2].
Analytical Method	Can be analyzed by reverse-phase (RP) HPLC with a mobile phase of acetonitrile, water, and phosphoric acid [1].

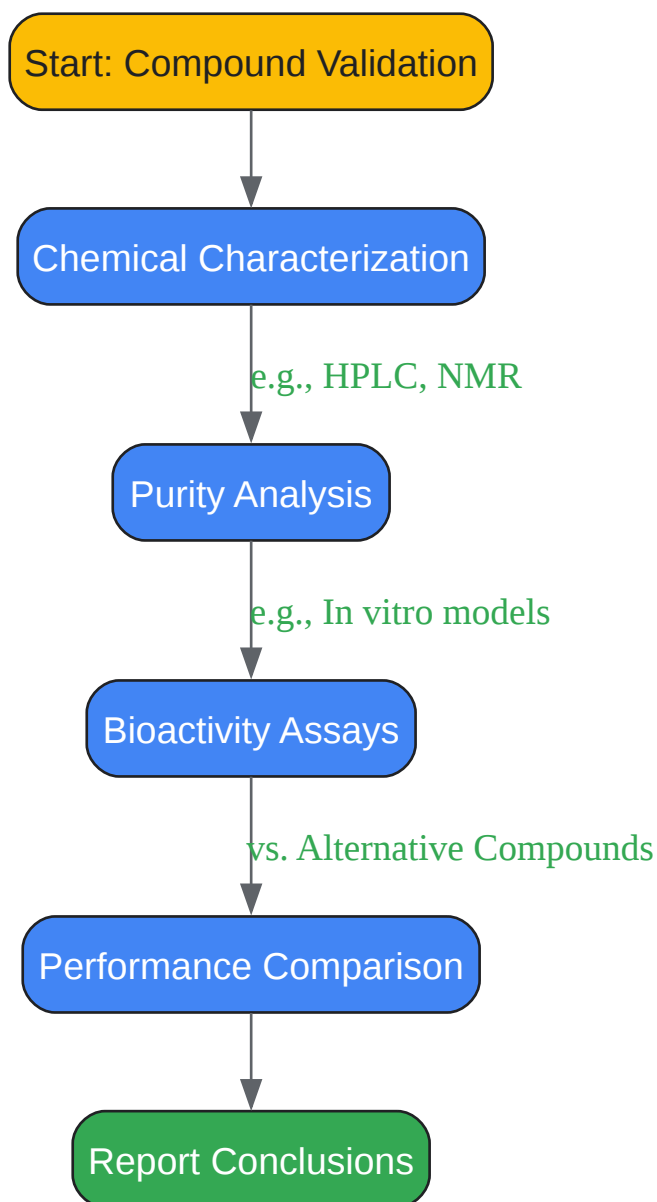
## Gaps in Performance Validation Data

A comprehensive comparison guide requires specific types of data that are currently unavailable in the search results.

- **No Direct Alternatives for Comparison:** The search did not identify other specific compounds being compared directly against **Carzenide**. The market analysis mentions its use in pharmaceuticals and agrochemicals but provides no head-to-head experimental data with competing molecules [3].
- **Lack of Detailed Experimental Protocols:** While one source mentions an HPLC analysis method, it lacks the granular detail required for protocol replication, such as column dimensions, temperature, exact mobile phase ratios, and flow rates [1].
- **No Quantitative Performance Data:** The search yielded no quantitative data on efficacy (e.g., IC50 values), potency, toxicity, or stability that would be essential for a meaningful performance comparison.

## A Framework for Your Experimental Workflow

To aid in your research, here is a generalized experimental workflow for validating a compound like **Carzenide**. You can adapt this diagram with specific details as you gather more information.



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Diagram 1: A generalized workflow for compound validation. This flowchart outlines key stages in testing a compound like **Carzenide**, from basic chemical characterization to final reporting [1] [2].

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## References

1. | SIELC Technologies Carzenide [sielc.com]
2. | TargetMol Carzenide [targetmol.com]
3. North America Comprehensive Analysis of ... [linkedin.com]

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